

Personal protective equipment for handling 2-Naphthol

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Compound of Interest

Compound Name: 2-Naphthol

Cat. No.: B170400

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Essential Safety and Handling Guide for 2-Naphthol

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Naphthol**, tailored for research and drug development professionals. Adherence to these procedures is essential for minimizing exposure risk and ensuring a safe laboratory environment.

2-Naphthol is a hazardous substance that is harmful if swallowed or inhaled, causes serious eye irritation, and is very toxic to aquatic life.[1][2][3][4] Inhalation may cause respiratory tract irritation, and prolonged or repeated exposure can potentially affect the kidneys, blood, and eyes.[4][5] Therefore, strict adherence to personal protective equipment (PPE) protocols and safe handling procedures is mandatory.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Naphthol** to prevent exposure. The following table summarizes the required equipment.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield.[3][6]	Protects against dust particles and potential splashes, preventing serious eye irritation.[2][4]
Skin Protection	Chemical-resistant lab coat or apron.[3][7] Nitrile or latex gloves.[3]	Prevents skin contact. Gloves must be inspected before use and removed carefully to avoid contaminating hands.[2][4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a P2 filter.[3][8]	Required when handling powder, if dust is generated, or when engineering controls are insufficient to minimize inhalation risk.[3][7]

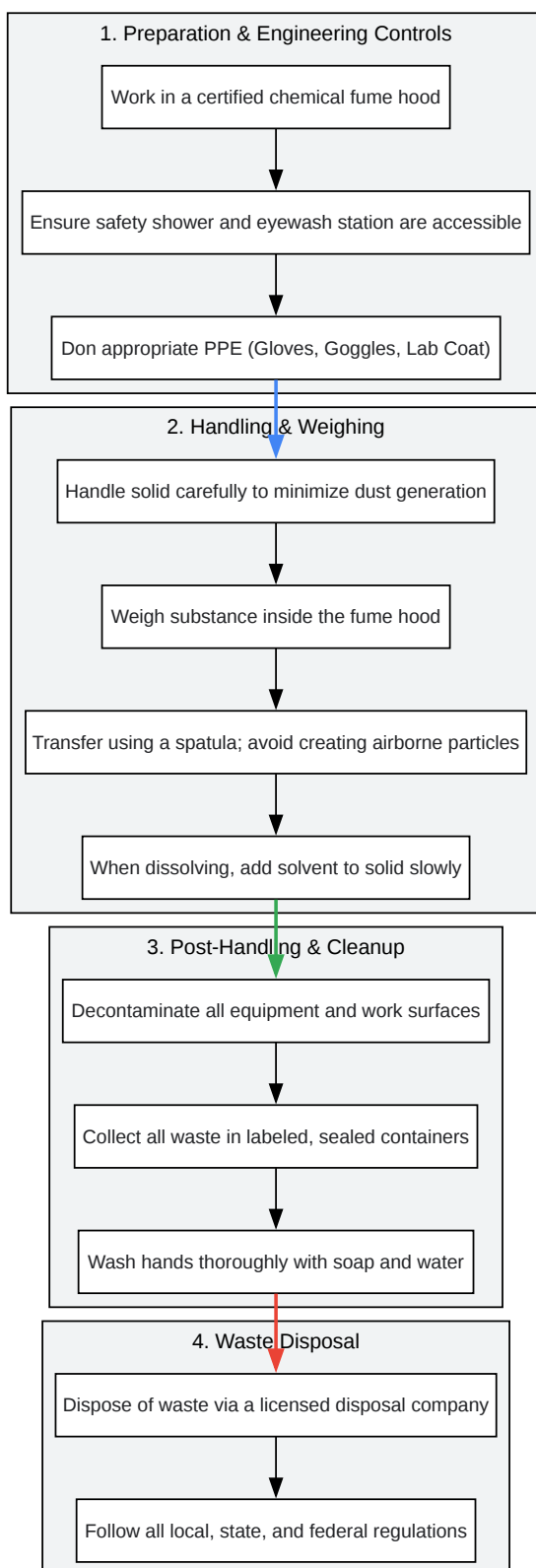
Key Safety and Physical Data

This table provides essential quantitative data for **2-Naphthol**, crucial for risk assessment and emergency planning.

Parameter	Value	Source
Acute Oral Toxicity	Category 4	[2][3]
Acute Inhalation Toxicity	Category 4	[2][3]
Aquatic Toxicity (LC ₅₀)	3.56 mg/l (96 hours, Fathead Minnow)	[1][4]
Melting Point	120-124°C	[6]
Boiling Point	285-286°C	[6]
Flash Point	160°C	[6]
UN Number	3077	[1][4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Naphthol** is critical for safety. The following workflow outlines the necessary steps from preparation to post-handling cleanup.



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Caption: Workflow for the safe handling of **2-Naphthol**.

Detailed Methodologies:

- Preparation and Engineering Controls:
 - Always handle **2-Naphthol** within a certified chemical fume hood to ensure adequate ventilation.[3]
 - Confirm that an eyewash station and a safety shower are readily accessible before starting any work.[3]
 - Wear all required PPE as specified in the table above.[2][3]
- Weighing and Transferring:
 - Handle the solid material with care to prevent the formation of dust.[3][4]
 - Use a balance located inside the fume hood or a designated weighing enclosure.[3]
 - When transferring the solid, use appropriate tools like a spatula and avoid actions that could create airborne particles.[3]
- Dissolving:
 - If dissolving the solid, add the solvent to the **2-Naphthol** slowly to prevent splashing.[3]
 - It is advisable to use a sealed or covered container during dissolution to minimize exposure to any vapors.[3]
- Post-Handling:
 - Thoroughly decontaminate all equipment and the work area after the procedure is complete.[3]
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[2][3][6]

Disposal Plan

Proper disposal of **2-Naphthol** and associated waste is crucial due to its high toxicity to aquatic life.[1][4]

- Waste Classification: **2-Naphthol** is considered hazardous waste.[9]
- Collection: Any unused product and contaminated materials (e.g., gloves, wipes, containers) must be collected in labeled, sealed containers for waste collection.[1][4]
- Procedure:
 - Do not empty unused **2-Naphthol** into drainage systems or dispose of it with municipal waste.[1]
 - Arrange for disposal through a licensed and authorized waste removal company.[4][10]
 - One approved method of disposal is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Regulations: All disposal activities must be in strict accordance with local, regional, and national environmental regulations.[9][10] Contaminated packaging should be treated as unused product.[4]

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